Technical Whitepaper: Structural Elucidation & Characterization of 4-(3-Pyrrolidinyl)morpholine Dihydrochloride

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Compound of Interest	
Compound Name:	*4-(3-Pyrrolidinyl)morpholine dihydrochloride*
CAS No.:	*1219979-89-1*
Cat. No.:	*B577571*

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Executive Summary & Chemical Identity

4-(3-Pyrrolidinyl)morpholine dihydrochloride is a critical heterocyclic building block in medicinal chemistry, particularly in the synthesis of kinase inhibitors and GPCR ligands. Its structure combines a saturated morpholine ring with a pyrrolidine ring, introducing both hydrogen bond acceptor capabilities and defined stereochemical vectors.

As a dihydrochloride salt, this compound presents specific analytical challenges, including hygroscopicity and pH-dependent spectral shifts. This guide provides a definitive reference for its identification, distinguishing the salt form from the free base through rigorous spectroscopic validation.

Chemical Constants Table

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Property	Data
IUPAC Name	4-(Pyrrolidin-3-yl)morpholine dihydrochloride
Common Name	3-Morpholinopyrrolidine 2HCl
CAS Number	1260088-93-6 (Salt); 53617-37-1 (Free Base)
Molecular Formula	
Molecular Weight	229.15 g/mol (Salt); 156.23 g/mol (Free Base)
Solubility	Highly soluble in Water ( ), DMSO; Insoluble in
Appearance	White to off-white hygroscopic solid

Mass Spectrometry (MS) Analysis[1][2][3]

Theoretical Fragmentation & Ionization

In Electrospray Ionization (ESI), the dihydrochloride salt dissociates. The spectrum will predominantly display the protonated free base

. The chloride counter-ions are typically "silent" in positive mode but may appear as adducts in negative mode or at very high concentrations.

Experimental Protocol: LC-MS (ESI+)

- Instrument: Agilent 6120 Single Quadrupole or equivalent.
- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).
- Injection: 5 µL of 0.1 mg/mL solution in MeOH/Water (50:50).

Diagnostic Signals

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Ion Species	m/z (Observed)	Interpretation
	157.1	Base peak. Protonated molecular ion of the free amine.
	179.1	Sodium adduct (common trace contaminant).
	313.3	Dimer formation (concentration dependent).

> *Analyst Note: Absence of the m/z 157.1 peak suggests degradation. If m/z 156 is observed in EI (Electron Impact), it confirms the molecular ion*
>
> , but ESI is preferred for salt purity confirmation.

Infrared Spectroscopy (IR)[4]

Salt vs. Free Base Discrimination

The most critical distinction in IR is the broad ammonium band found in the dihydrochloride salt, which is absent in the free base.

Key Vibrational Modes (KBr Pellet / ATR)

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Frequency ( )	Assignment	Structural Origin
2400 – 3000	N-H Stretch (Broad)	Ammonium salt ( ). Diagnostic for 2HCl.
~2950	C-H Stretch ( )	Pyrrolidine/Morpholine ring C-H bonds.
~1110	C-O-C Stretch	Morpholine ether linkage (Strong).
1580 – 1600	N-H Bending	Ammonium deformation.

Interpretation: The "salt band" (2400–3000

) often obscures the discrete C-H stretches. A sharp peak at ~1110

confirms the integrity of the morpholine ring.

Nuclear Magnetic Resonance (NMR)[1][5][6]

Solvent Selection Strategy

- (Deuterium Oxide): Preferred for routine purity checks. Sharpens the carbon backbone signals by exchanging broad N-H protons.
  - Drawback: No N-H signals visible.
- DMSO-

  : Required for full structural assignment including the ammonium protons.
  - Drawback: Hygroscopic nature of the salt can broaden signals if the DMSO is "wet."

Predicted H NMR Data (400 MHz,)

Note: Chemical shifts (

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) are approximate and dependent on concentration/pH. The 2HCl salt causes a significant downfield shift (~0.5 - 1.0 ppm) compared to the free base.

Shift (ppm)	Multiplicity	Integration	Assignment (Ref. Structure)
4.15 – 4.25	Multiplet	1H	H-3 (Pyrrolidine methine, chiral center)
3.90 – 4.05	Multiplet	4H	H-2', H-6' (Morpholine)
3.60 – 3.80	Multiplet	2H	H-5 (Pyrrolidine)
3.35 – 3.55	Multiplet	1H	H-2a (Pyrrolidine)
3.10 – 3.30	Multiplet	5H	H-2b (Pyrrolidine) + H-3', H-5' (Morpholine)
2.40 – 2.60	Multiplet	1H	H-4a (Pyrrolidine)
2.10 – 2.30	Multiplet	1H	H-4b (Pyrrolidine)
4.79	Singlet	-	HDO (Residual solvent peak)

C NMR Data (100 MHz,)

The molecule has 8 unique carbon environments (assuming racemate).

- 63.5 ppm: Morpholine (2C)

- 60.1 ppm: Pyrrolidine C-3 (Methine connectivity)
- 51.5 ppm: Morpholine

  (2C)
- 47.8 ppm: Pyrrolidine C-5
- 44.2 ppm: Pyrrolidine C-2
- 27.5 ppm: Pyrrolidine C-4

Experimental Validation Protocols

Protocol A: Sample Preparation for NMR

Objective: Prevent "salt crashing" and ensure line sharpness.

- Weigh 10-15 mg of 4-(3-Pyrrolidinyl)morpholine 2HCl into a clean vial.
- Add 0.6 mL of

  (99.9% D).
- Vortex for 30 seconds. The salt should dissolve instantly.
- Transfer to a 5mm NMR tube.
- Optional: Add 1 µL of TSP (trimethylsilylpropanoic acid) as an internal reference (

  0.00).

Protocol B: Chloride Content Determination (Gravimetric/Titration)

To confirm the stoichiometry (2HCl vs 1HCl):

- Dissolve 50 mg of sample in deionized water.
- Titrate with 0.1 M Silver Nitrate (

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) using a potentiometric titrator or eosin indicator.

- Target Calculation:

  Acceptance Range: 29.5% – 32.0%

Quality Control Workflow

The following decision tree outlines the logical flow for validating a batch of this material in a drug discovery context.

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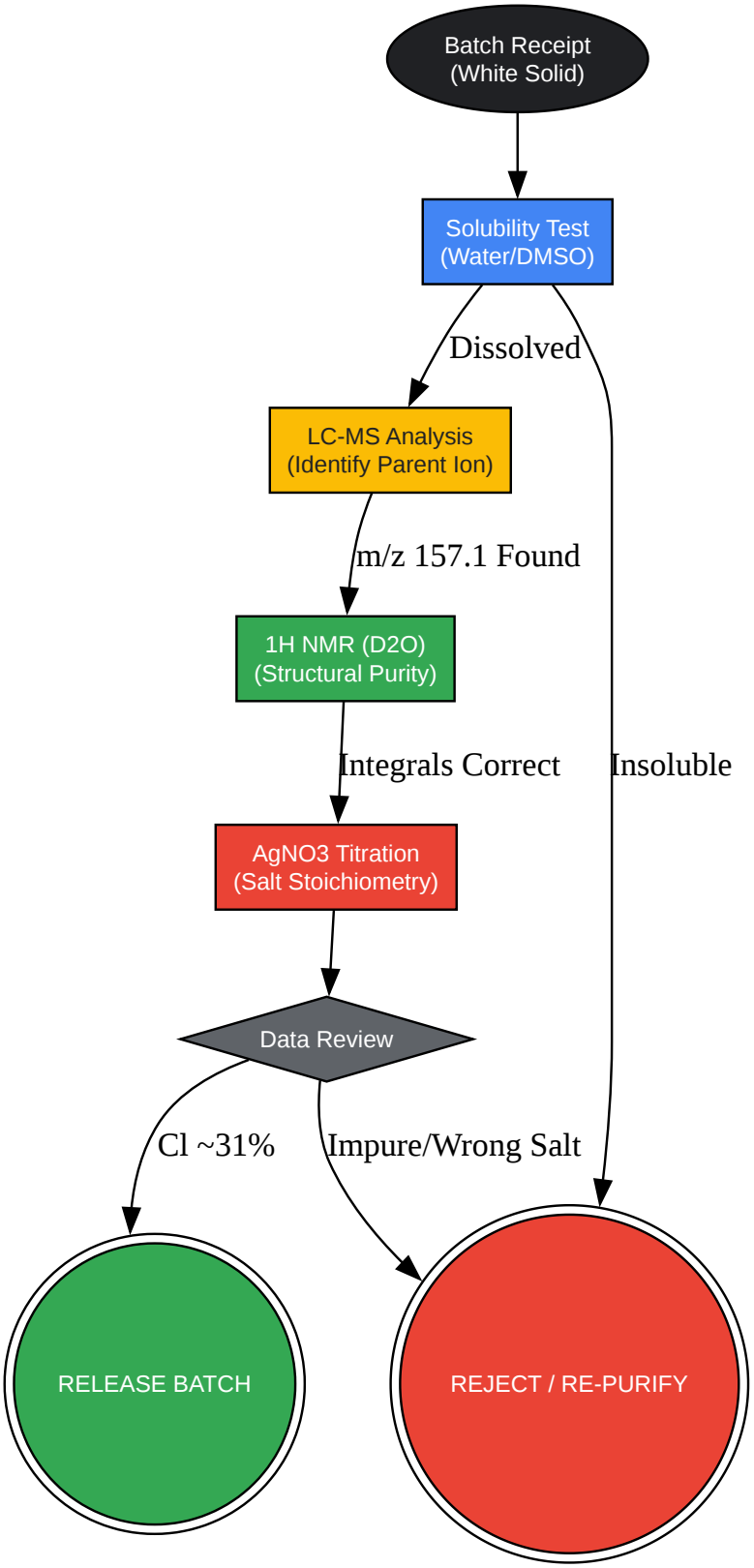

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Figure 1: Analytical decision matrix for validating **4-(3-Pyrrolidinyl)morpholine dihydrochloride**.

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 53617-37-1, 4-(Pyrrolidin-3-yl)morpholine. Retrieved from [Link]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[1] (Standard reference for salt-shift rules in NMR).
- NIST Chemistry WebBook.Morpholine Hydrochloride IR Spectrum. Retrieved from [Link] (Used as reference for morpholine salt bands).

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Sources

- 1. Morpholine, hydrochloride (1:1) | C4H10ClNO | CID 197884 - PubChem [pubchem.ncbi.nlm.nih.gov]
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